

Theoretical Profiling of 4-Methyl-6-phenylnicotinic Acid: A Comprehensive Computational Guide

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Compound of Interest

Compound Name: 4-Methyl-6-phenylnicotinic acid

CAS No.: 29051-45-4

Cat. No.: B11891851

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Executive Summary

4-Methyl-6-phenylnicotinic acid (4M6PNA) is a highly functionalized pyridine derivative. The strategic placement of a methyl group at the C4 position and a phenyl ring at the C6 position of the nicotinic acid core drastically alters its steric bulk, lipophilicity, and electronic distribution. Before embarking on costly empirical synthesis and high-throughput screening, theoretical studies—specifically Density Functional Theory (DFT) and molecular docking—serve as a critical first step.

This whitepaper outlines the field-proven methodologies for computationally profiling 4M6PNA. By establishing a self-validating system of quantum mechanical calculations and spectroscopic simulations, we can accurately predict the molecule's reactivity, stability, and pharmacological potential.

Quantum Mechanical Modeling: The DFT Protocol

To understand the fundamental behavior of 4M6PNA, we must first establish its global minimum energy conformation. The choice of functional and basis set is not arbitrary; it is dictated by the specific intramolecular forces at play.

Causality in Functional and Basis Set Selection

For nicotinic acid derivatives, standard B3LYP often fails to capture non-covalent interactions, such as the weak dispersion forces between the phenyl substituent and the pyridine core [1]. Therefore, we employ B3LYP with Grimme's D3 dispersion correction (B3LYP-D3).

The basis set selected is 6-311++G(d,p). The causality here is twofold:

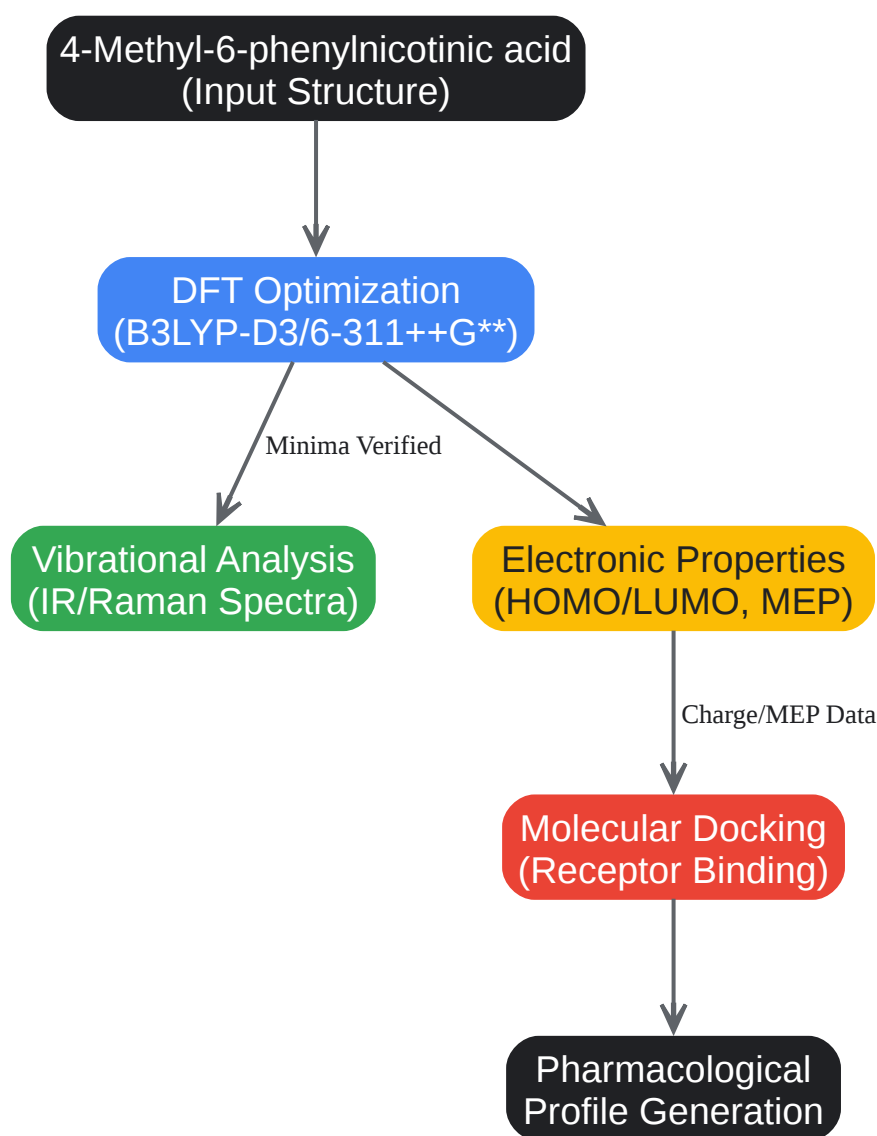
- Diffuse Functions (++): Essential for accurately modeling the electron-rich carboxylate group, especially if simulating physiological pH where the acid is deprotonated.
- Polarization Functions (d,p): Required to correctly resolve the geometry and torsional strain of the methyl and phenyl groups against the rigid pyridine scaffold.

Protocol: Geometry Optimization and Solvation

A self-validating workflow requires that every optimized geometry is confirmed as a true minimum, not a saddle point.

Step-by-Step Methodology:

- Initial Input Generation: Construct the 3D structure of 4M6PNA using a molecular builder (e.g., GaussView). Set the initial dihedral angle between the phenyl and pyridine rings to $\sim 30^\circ$ to avoid artificial steric clashes.
- Solvation Modeling: Apply the Polarizable Continuum Model (PCM) using water ($\epsilon=78.39$) to simulate the biological aqueous environment.
- Optimization Execution: Run the DFT calculation at the B3LYP-D3/6-311++G(d,p) level.
- Frequency Validation (Self-Validation Step): Immediately follow optimization with a harmonic vibrational frequency calculation. Zero imaginary frequencies must be observed to confirm the structure is a true local minimum [2].



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Figure 1: End-to-end computational workflow for theoretical profiling.

Electronic Descriptors and Reactivity Logic

The biological activity of niacin derivatives is heavily dependent on their frontier molecular orbitals (FMOs) and electrostatic potential [2].

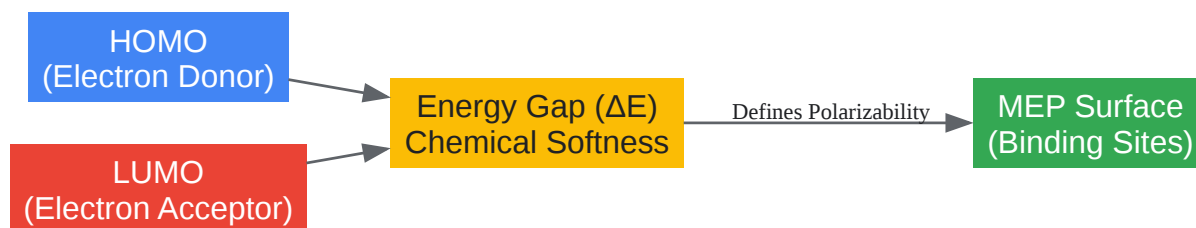
Frontier Molecular Orbitals (HOMO-LUMO)

The Highest Occupied Molecular Orbital (HOMO) represents the molecule's ability to donate electrons, while the Lowest Unoccupied Molecular Orbital (LUMO) represents its ability to

accept electrons. The energy gap (ΔE) between them defines the chemical hardness (η) and softness (S). A narrower gap implies higher polarizability and greater chemical reactivity, which is critical for binding to target proteins.

Molecular Electrostatic Potential (MEP)

The MEP surface visually maps the charge distribution. For 4M6PNA, the deep red (nucleophilic) regions are localized over the carboxylate oxygen atoms and the pyridine nitrogen, making them prime hydrogen-bond acceptors. The blue (electrophilic) regions are localized near the acidic proton of the carboxyl group and the aromatic protons.



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Figure 2: Logical causality from orbital energies to macroscopic binding sites.

Quantitative Data Summary

Table 1: Calculated Quantum Chemical Descriptors for 4M6PNA (B3LYP-D3/6-311++G(d,p) in PCM-Water).

Descriptor	Symbol	Calculated Value (eV)	Biological Implication
HOMO Energy	EHOMO	-6.45	High electron-donating capacity from the phenyl ring.
LUMO Energy	ELUMO	-1.82	Electron acceptance via the pyridine core.
Energy Gap	ΔE	4.63	Moderate stability; highly polarizable in active sites.
Chemical Hardness	η	2.31	Indicates resistance to charge transfer.
Electronegativity	χ	4.13	Strong affinity for nucleophilic protein residues.

Spectroscopic Simulations: Bridging Theory and Experiment

To ensure trustworthiness, theoretical models must be validated against experimental data. Spectroscopic simulations (IR, Raman, and NMR) provide this bridge [3].

Vibrational Spectroscopy (IR/Raman)

DFT calculates harmonic frequencies, which inherently overestimate true experimental values due to the neglect of anharmonicity and incomplete electron correlation. The Causality of Scaling: To correct this, a field-standard scaling factor (typically 0.9613 for B3LYP/6-311++G(d,p)) must be applied to the calculated frequencies [1].

Table 2: Key Vibrational Frequencies of 4M6PNA.

Assignment	Unscaled Freq (cm^{-1})	Scaled Freq (cm^{-1})	Intensity (km/mol)
O-H Stretch (Carboxyl)	3745	3600	Strong
C=O Stretch	1810	1740	Very Strong
C=C Stretch (Phenyl)	1650	1586	Moderate
C-N Stretch (Pyridine)	1380	1326	Strong

NMR Chemical Shifts via GIAO

Nuclear Magnetic Resonance (NMR) shifts are simulated using the Gauge-Including Atomic Orbital (GIAO) method. This approach ensures that the calculated magnetic shielding tensors are independent of the origin of the gauge, providing highly accurate ^1H and ^{13}C shifts relative to a TMS (Tetramethylsilane) standard [3].

Molecular Docking: Pharmacological Profiling

Once the electronic and structural parameters are validated, 4M6PNA is subjected to molecular docking to predict its efficacy as a ligand. Given its structural homology to niacin, primary targets include lipid-binding proteins (e.g., Apolipoprotein A-I) and nicotinic acetylcholine receptors [2].

Protocol: Molecular Docking Workflow

- **Ligand Preparation:** Extract the optimized geometry from the DFT output. Assign Gasteiger charges based on the MEP data calculated in Step 3.2.
- **Macromolecule Preparation:** Retrieve the target protein crystal structure from the PDB. Remove co-crystallized water molecules, add polar hydrogens, and assign Kollman charges.
- **Grid Box Definition:** Center the grid box on the known active site (e.g., the niacin-binding pocket). Ensure the box dimensions encompass all interacting residues (typically $25 \times 25 \times 25$ Å).

- Docking Execution: Utilize a Lamarckian Genetic Algorithm (LGA) to explore the conformational space of the ligand within the rigid receptor pocket.
- Scoring and Causality Analysis: Evaluate the lowest binding energy (ΔG). Correlate the binding pose with the MEP surface: ensure the nucleophilic pyridine nitrogen aligns with hydrogen-bond donors (e.g., Serine or Threonine hydroxyls) in the active site.

References

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